Spectroscopic Data of 2,4-Dichlorobenzenethiol: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,4-Dichlorobenzenethiol*
CAS No.:	*1122-41-4*
Cat. No.:	*B075471*

Get Quote

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2,4-Dichlorobenzenethiol**, a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis, offering a detailed summary of its mass spectrometry (MS), infrared (IR), and nuclear magnetic resonance (NMR) data.

Mass Spectrometry (MS)

Mass spectrometry of **2,4-Dichlorobenzenethiol** reveals a distinct fragmentation pattern characteristic of a dichlorinated aromatic thiol. The gas chromatography-mass spectrometry (GC-MS) data indicates a molecular weight of 179.07 g/mol .[1][2] The most prominent peaks in the mass spectrum are summarized in the table below.

Table 1: Mass Spectrometry Data for **2,4-Dichlorobenzenethiol**[1]

© 2026 BenchChem. All rights reserved.

Property	Value
Molecular Formula	$C_6H_4Cl_2S$
Molecular Weight	179.07 g/mol
m/z Top Peak	143
m/z 2nd Highest	178
m/z 3rd Highest	180

Infrared (IR) Spectroscopy

The infrared spectrum of **2,4-Dichlorobenzenethiol** provides valuable information about its functional groups. The data is typically acquired using a Fourier Transform Infrared (FTIR) spectrometer, often with an Attenuated Total Reflectance (ATR) accessory for neat samples.[1] The characteristic absorption bands are indicative of the aromatic ring, the thiol group, and the carbon-chlorine bonds.

Table 2: Characteristic Infrared Absorption Bands for **2,4-Dichlorobenzenethiol**

Wavenumber (cm^{-1})	Vibration Mode	Functional Group
~3100-3000	C-H stretch	Aromatic Ring
~2600-2550	S-H stretch	Thiol (-SH)
~1580-1450	C=C stretch	Aromatic Ring
~1100-1000	C-Cl stretch	Aryl Halide
~900-675	C-H bend (out-of-plane)	Aromatic Ring

Nuclear Magnetic Resonance (NMR) Spectroscopy

While experimental NMR data for **2,4-Dichlorobenzenethiol** is not readily available in public databases, the expected chemical shifts can be reliably predicted based on the analysis of structurally similar compounds, such as 2,4-Dichloronitrobenzene.[3][4] The electron-

© 2026 BenchChem. All rights reserved.

withdrawing nature of the chlorine atoms and the electron-donating effect of the thiol group influence the chemical shifts of the aromatic protons and carbons.

^{1}H NMR Spectroscopy (Predicted)

The ^{1}H NMR spectrum is expected to show three distinct signals in the aromatic region, corresponding to the three non-equivalent protons on the benzene ring.

Table 3: Predicted ^{1}H NMR Chemical Shifts for **2,4-Dichlorobenzenethiol**

Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity
H-6	~7.4	Doublet
H-5	~7.2	Doublet of Doublets
H-3	~7.1	Doublet
SH	Variable (broad singlet)	Singlet

^{13}C NMR Spectroscopy (Predicted)

The ^{13}C NMR spectrum will display six signals for the six carbon atoms of the benzene ring, with their chemical shifts influenced by the attached substituents.

Table 4: Predicted ^{13}C NMR Chemical Shifts for **2,4-Dichlorobenzenethiol**

Carbon	Predicted Chemical Shift (δ, ppm)
C-1 (C-SH)	~130
C-2 (C-Cl)	~135
C-3	~128
C-4 (C-Cl)	~132
C-5	~127
C-6	~130

© 2026 BenchChem. All rights reserved.

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented.

Gas Chromatography-Mass Spectrometry (GC-MS)

A dilute solution of **2,4-Dichlorobenzenethiol** in a volatile organic solvent (e.g., dichloromethane or hexane) is injected into a gas chromatograph equipped with a mass spectrometer detector. The sample is vaporized and separated on a capillary column (e.g., HP-5MS). The mass spectrometer is operated in electron impact (EI) ionization mode, and the resulting fragments are analyzed.

Fourier Transform Infrared (FTIR) Spectroscopy

For a neat sample, a small drop of **2,4-Dichlorobenzenethiol** is placed directly on the crystal of an ATR accessory. The IR spectrum is then recorded.[5] Alternatively, a thin film of the liquid can be prepared between two potassium bromide (KBr) plates.[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

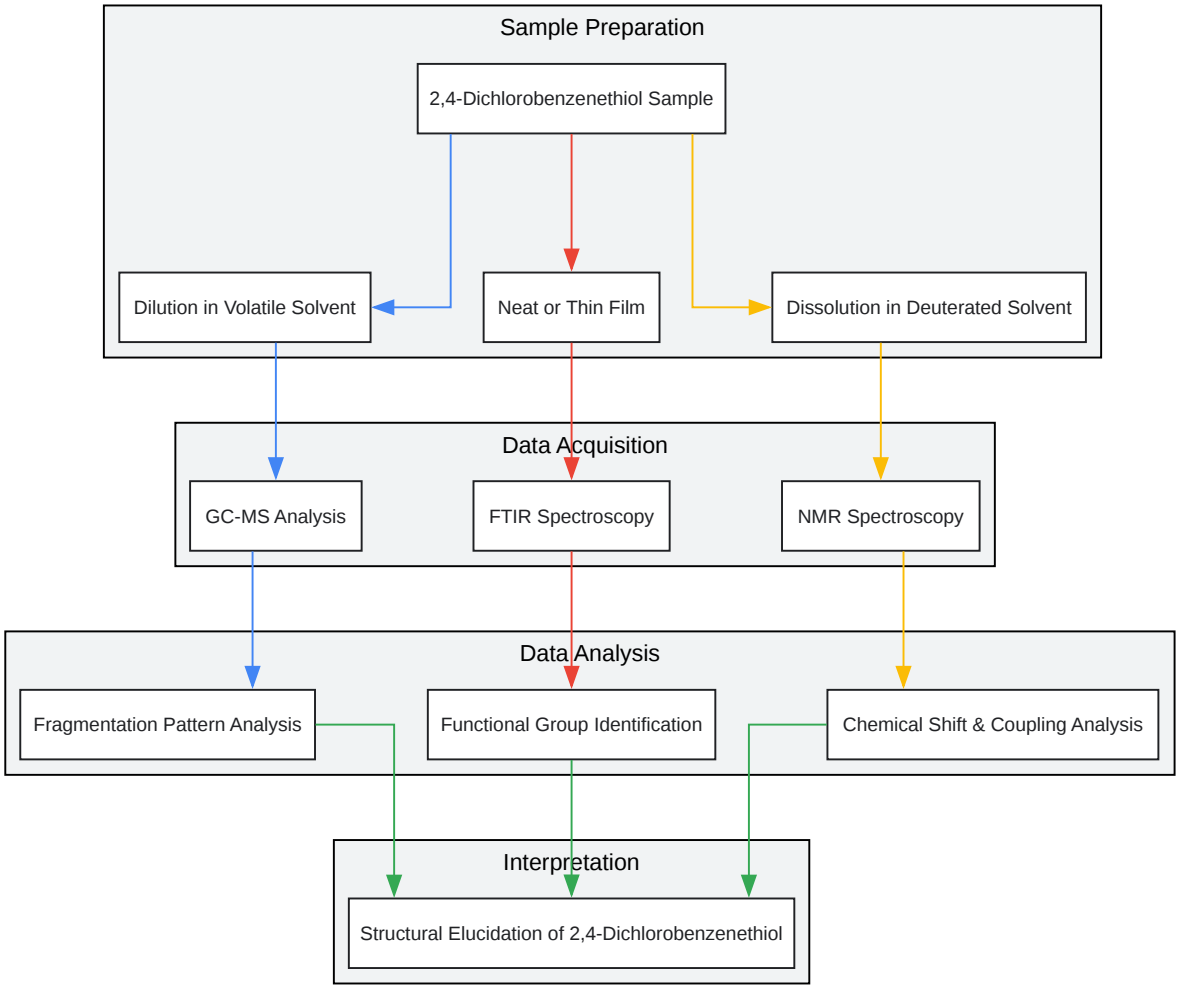
A small amount of **2,4-Dichlorobenzenethiol** (typically 5-25 mg for ^{1}H NMR and 50-100 mg for ^{13}C NMR) is dissolved in a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.[6] A small amount of tetramethylsilane (TMS) is added as an internal standard. The spectra are then acquired on an NMR spectrometer.

Visualized Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **2,4-Dichlorobenzenethiol**.

© 2026 BenchChem. All rights reserved.

General Workflow for Spectroscopic Analysis of 2,4-Dichlorobenzenethiol



Click to download full resolution via product page

Caption: Workflow for Spectroscopic Analysis

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 2,4-Dichlorobenzenethiol | C6H4Cl2S | CID 70730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,4-二氯苯硫酚 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2,4-Dichloronitrobenzene(611-06-3) 13C NMR [m.chemicalbook.com]
- 4. 2,4-Dichloronitrobenzene(611-06-3) 1H NMR spectrum [chemicalbook.com]
- 5. eng.uc.edu [eng.uc.edu]
- 6. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- To cite this document: BenchChem. [Spectroscopic Data of 2,4-Dichlorobenzenethiol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075471/docs#spectroscopic-data-of-2-4-dichlorobenzenethiol-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.